A Comparative Guide to the Structure-Activity Relationship of 5-Methylisatin Analogs

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Compound of Interest		
Compound Name:	*5-Methylisatin*	
Cat. No.:	*B515603*	*Get Quote*

Isatin (1H-indole-2,3-dione) and its derivatives have garnered significant attention in medicinal chemistry due to their wide spectrum of biological activities, serving as a versatile scaffold in drug discovery.[1][2][3] The synthetic accessibility of the isatin core allows for modifications at various positions, leading to a diverse library of compounds with activities including anticancer, antimicrobial, and antiviral effects.[1][2][4][5] This guide focuses on analogs of **5-methylisatin**, providing a comparative analysis of their structure-activity relationships (SAR) based on experimental data.

Structure-Activity Relationship (SAR) of **5-Methylisatin** Analogs

The biological activity of **5-methylisatin** analogs is significantly influenced by the nature and position of substituents on the isatin core. The key positions for modification are the N1, C3, and C5 positions of the indole ring.

Anticancer Activity:

The anticancer potential of isatin derivatives has been extensively studied, with many compounds demonstrating potent cytotoxicity against various cancer cell lines.[1][6][7][8] The mechanism of action often involves the induction of apoptosis, cell cycle arrest, and inhibition of key oncogenic signaling pathways.[1][7]

- Substitution at C5: The methyl group at the C5 position has been shown to be favorable for antimicrobial activity, with a decreasing order of potency observed as follows: -CH3 > -H ≈ -

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OCH3 > -F > -NO2.[9] In the context of anticancer activity, **5-methylisatin** derivatives have shown biological activity comparable to the well-studied 5-nitroisatin derivatives, particularly as inhibitors of cyclin-dependent kinase 2 (CDK2).[10]

- Substitution at C3: This position is a common site for modification, often through condensation reactions to form hydrazones, Schiff bases, and thiosemicarbazones.[1][7][11]
  - Isatin-Hydrazones: A series of novel isatin-hydrazones have demonstrated significant cytotoxic activity. For instance, compounds with halogen substituents at the 2,6-position of the phenyl ring attached to the hydrazone moiety were found to be the most potent against the MCF-7 breast cancer cell line.[11] Specifically, compound 4j (structure not fully detailed in the provided text) showed an IC50 value of 1.51 ± 0.09 µM against MCF-7 cells.[11]
- Hybrid Molecules: The development of hybrid molecules, where the **5-methylisatin** scaffold is linked to other pharmacologically active moieties, is a promising strategy. Dihydroartemisinin-**5-methylisatin** hybrids connected by a two-carbon linker have shown profound activity against both drug-sensitive and drug-resistant breast cancer cell lines, with one representative hybrid exhibiting IC50 values in the range of 15.3-20.1 µM.[12]

Antimicrobial Activity:

5-Methylisatin analogs have also been investigated for their antibacterial and antifungal properties.

- General Antimicrobial Activity: A study on a series of isatin derivatives systematically explored substitutions at the N-1, C-3, and C-5 positions for their inhibitory effects on bacterial peptidoglycan glycosyltransferase (PGT).[9] The results indicated that the C5-methyl group was optimal for antimicrobial potency against S. aureus and MRSA (MIC = 3 µg/mL) and E. coli (MIC = 12–24 µg/mL).[9]
- Thiocarbohydrazones: Newly synthesized **5-methylisatin** thiocarbohydrazones have been screened for their antimicrobial activity against a panel of Gram-positive and Gram-negative bacteria, as well as fungal strains.[13] One analog with two electron-donating methoxy groups showed the best activity against E. faecalis, with a Minimum Inhibitory Concentration (MIC) value of 64 µg/mL.[13]

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Antiviral Activity:

The isatin scaffold is historically significant in antiviral research, with methisazone (N-methylisatin-β-thiosemicarbazone) being one of the first synthetic antiviral drugs.[14]

- Anti-HIV Activity: For isatin derivatives tested against HIV, the nature of the substituent at the C5 position was found to be crucial. The observed order of activity was F = CH3 > Cl.[15]

Quantitative Data Summary

The following tables summarize the biological activity of selected **5-Methylisatin** analogs and related isatin derivatives.

Table 1: Anticancer Activity of Isatin Analogs (IC50 values in µM)

Compound Class	Modification	Cell Line	IC50 (µM)	Reference
Isatin-Hydrazone	2,6-dihalogen substitution on C-ring	MCF-7	1.51 ± 0.09	[11]
Isatin-Hydrazone	2,6-dihalogen substitution on C-ring	MCF-7	3.56 ± 0.31	[11]
Isatin-Hydrazone	Halogen substitution	MCF-7	5.46 ± 0.71	[11]
Isatin-Hydrazone	Halogen substitution	A2780	18.96 ± 2.52	[11]
Isatin-Triazole Hybrid	-	A549	5.32	[6]
Isatin-Triazole Hybrid	-	MCF-7	4.86	[6]
Dihydroartemisinin-5-methylisatin Hybrid	Two-carbon linker	Breast Cancer Lines	15.3 - 20.1	[12]

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Table 2: Antimicrobial Activity of **5-Methylisatin** Analogs (MIC values in µg/mL)

Compound Class	Modification	Microorganism	MIC (µg/mL)	Reference
N-Aliphatic Chain-5-methyl-isatin	-	S. aureus	3	[9]
N-Aliphatic Chain-5-methyl-isatin	-	MRSA	3	[9]
N-Aliphatic Chain-5-methyl-isatin	-	E. coli	12-24	[9]
5-Methylisatin Thiocarbohydrazone	Two methoxy groups	E. faecalis	64	[13]

Experimental Protocols

Detailed methodologies are crucial for the reproducible evaluation of **5-Methylisatin** analogs.

General Synthesis of **5-Methylisatin-3-Benzoylhydrazones[10]**

- Reaction Setup: Add equimolar amounts (e.g., 0.002 mol) of **5-methylisatin** and a substituted benzoylhydrazine to 50 mL of 96% ethanol in a round-bottom flask.
- Catalyst Addition: Add 3 drops of glacial acetic acid to the mixture to catalyze the condensation reaction.
- Reflux: Heat the mixture under reflux for 5 hours.
- Isolation: Cool the reaction mixture to room temperature. The resulting solid product will precipitate out of the solution.

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- Purification: Collect the solid by filtration, wash it with cold ethanol, and recrystallize from ethanol to obtain the purified product.
- Characterization: Confirm the structure of the synthesized compounds using techniques such as NMR, IR, and elemental analysis.[10]

In Vitro Cytotoxicity Evaluation: MTT Assay[1][16]

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method used to assess cell viability.[1]

- Cell Seeding: Seed cancer cells in a 96-well plate at a suitable density and allow them to adhere overnight.
- Compound Treatment: Treat the cells with various concentrations of the **5-methylisatin** analogs and a vehicle control (e.g., DMSO). Incubate for a specified period (e.g., 24, 48, or 72 hours).
- MTT Addition: After incubation, add MTT solution (e.g., 5 mg/mL in PBS) to each well and incubate for an additional 4 hours.[16]
- Formazan Solubilization: Remove the medium and add a solubilizing agent, such as DMSO, to dissolve the formazan crystals.[16]
- Absorbance Measurement: Measure the absorbance of each well using a microplate reader at a specific wavelength (e.g., 492 nm with a reference wavelength of 630 nm).[16]
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value, which is the concentration of the compound that inhibits cell growth by 50%.

Antimicrobial Susceptibility Testing: Microdilution Method[13]

This method is used to determine the Minimum Inhibitory Concentration (MIC) of the compounds.

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- Preparation of Inoculum: Prepare a standardized suspension of the test microorganism.
- Serial Dilution: Perform a two-fold serial dilution of the **5-methylisatin** analogs in a liquid growth medium in a 96-well microtiter plate.
- Inoculation: Inoculate each well with the prepared microbial suspension. Include positive (microorganism with no compound) and negative (medium only) controls.
- Incubation: Incubate the plates under appropriate conditions (temperature and time) for the specific microorganism.
- MIC Determination: The MIC is the lowest concentration of the compound that completely inhibits the visible growth of the microorganism.

Visualizations

Experimental Workflow

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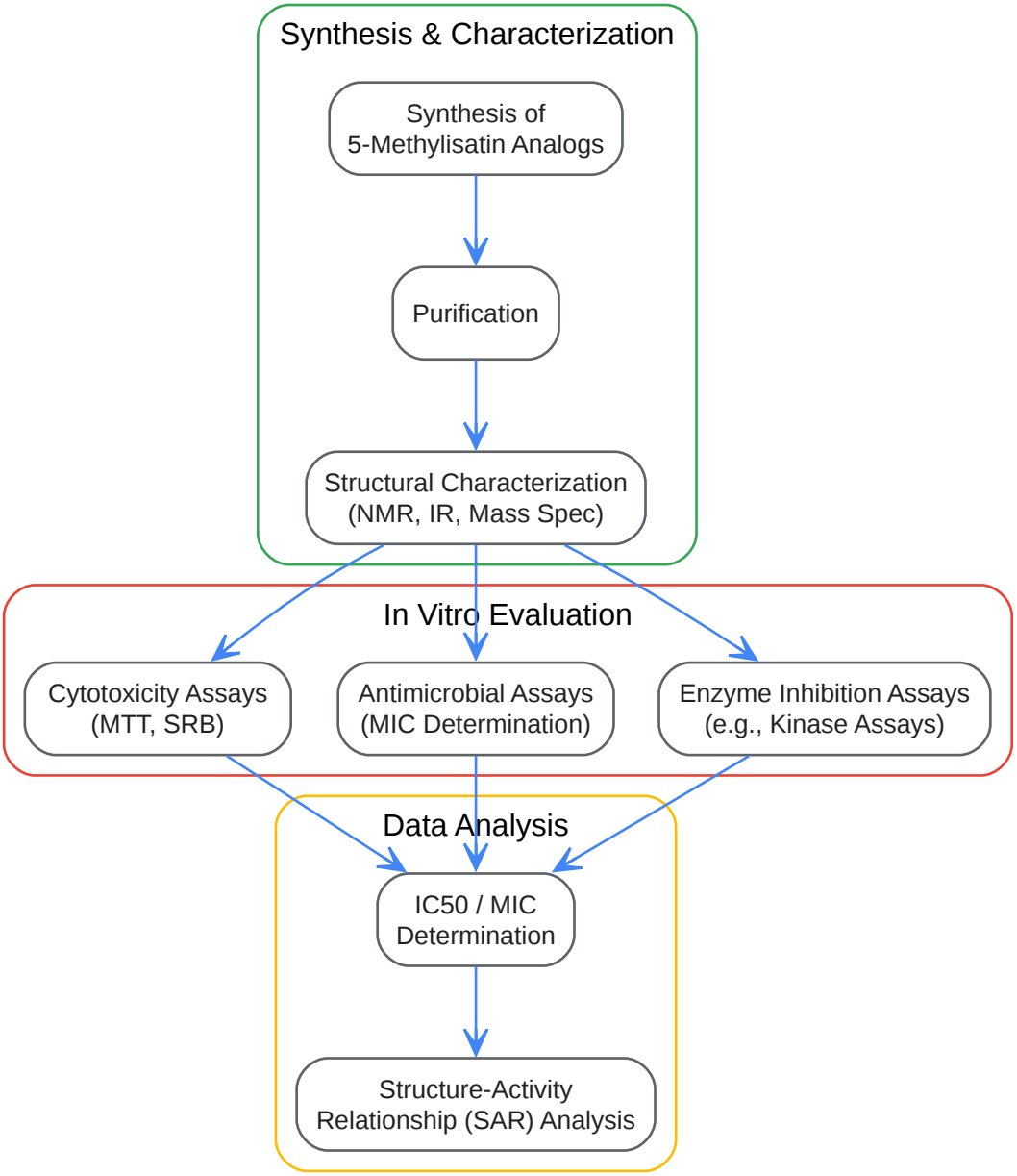

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Caption: General workflow for the synthesis and biological evaluation of **5-Methylisatin** analogs.

Simplified Signaling Pathway: CDK2 Inhibition and Cell Cycle Arrest

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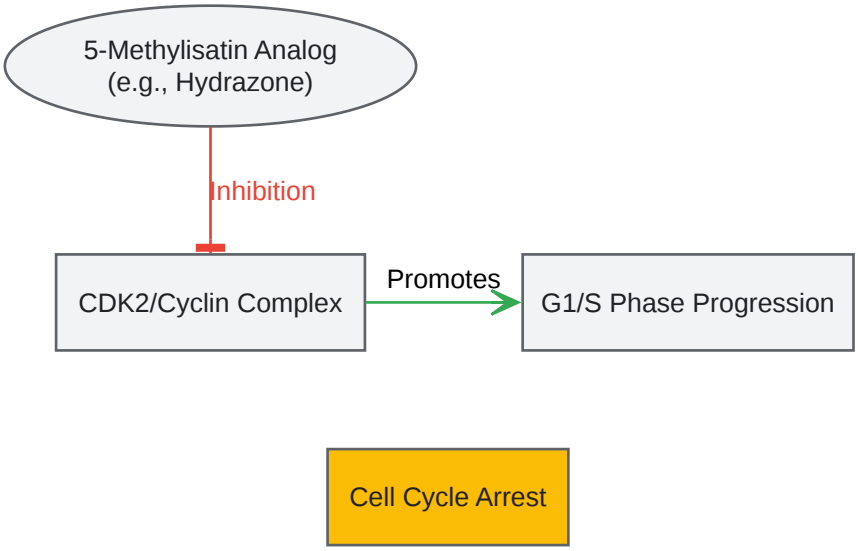

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Caption: Inhibition of CDK2 by **5-Methylisatin** analogs leads to cell cycle arrest.

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